

An In-depth Technical Guide to the Physicochemical Properties of (E)-5-Octadecene

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Compound of Interest

Compound Name: (E)-5-Octadecene

Cat. No.: B8822231

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Introduction

(E)-5-Octadecene is a long-chain unsaturated hydrocarbon with the chemical formula $C_{18}H_{36}$. As a member of the alkene family, its physicochemical properties are of interest in various fields, including organic synthesis, materials science, and as a component in biological systems. Notably, it has been identified as a sex pheromone in certain insects, such as the rice stem borer moth, highlighting its role in chemical signaling.^[1] This technical guide provides a comprehensive overview of the core physicochemical properties of **(E)-5-Octadecene**, detailed experimental protocols for their determination, and a logical workflow for its characterization.

Core Physicochemical Properties

The fundamental physicochemical characteristics of **(E)-5-Octadecene** are summarized in the tables below. It is important to note that while some experimental data is available for related compounds, specific experimental values for **(E)-5-Octadecene** are limited in the publicly available literature. Therefore, some of the presented data are predicted values derived from computational models.

General and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₈ H ₃₆	[2] [3] [4]
Molecular Weight	252.48 g/mol	[2] [3] [4]
Physical State	Solid at room temperature (predicted)	[5] [6]
Boiling Point	322.2 ± 9.0 °C (Predicted)	[1]
Melting Point	No experimental data available. Alkenes with 15 or more carbon atoms are typically solids at room temperature. The corresponding saturated alkane, octadecane, has a melting point of 28-30 °C. As a trans-isomer, (E)-5-Octadecene is expected to have a higher melting point than its cis-counterpart due to more efficient crystal lattice packing.	[7]
Density	0.790 ± 0.06 g/cm ³ (Predicted)	[1]

Solubility Profile

Solvent	Solubility	Rationale
Water	Insoluble	As a non-polar hydrocarbon, (E)-5-Octadecene is immiscible with the polar solvent water.
Non-polar Organic Solvents	Soluble	Following the "like dissolves like" principle, it is expected to be soluble in non-polar solvents such as hexane, benzene, and diethyl ether.[8] [9]
Polar Organic Solvents	Sparingly soluble to insoluble	Solubility in polar organic solvents like ethanol and acetone is expected to be limited due to the large non-polar hydrocarbon chain.

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **(E)-5-Octadecene** are outlined below. These are generalized protocols for long-chain alkenes and can be adapted for this specific compound.

Melting Point Determination (Capillary Method)

- **Sample Preparation:** A small amount of solid **(E)-5-Octadecene** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower heating rate (1-2 °C per minute) for a precise measurement.

- Observation: The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.

Boiling Point Determination (Distillation Method)

- Apparatus Setup: A small quantity of liquid **(E)-5-Octadecene** is placed in a distillation flask with a few boiling chips. A condenser and a collection flask are attached. A calibrated thermometer is positioned so that the bulb is just below the side arm of the distillation flask.
- Heating: The flask is heated gently.
- Observation: The temperature is recorded when the liquid is boiling and the condensing vapor reaches a steady state on the thermometer bulb. This temperature is the boiling point at the recorded atmospheric pressure.

Density Determination (Pycnometer Method)

- Measurement of Empty Pycnometer: A clean, dry pycnometer is weighed accurately.
- Measurement with Sample: The pycnometer is filled with **(E)-5-Octadecene** (in its liquid state), ensuring no air bubbles are present, and weighed again. The temperature of the sample is recorded.
- Measurement with Water: The pycnometer is emptied, cleaned, and filled with distilled water, and then weighed at the same temperature.
- Calculation: The density of **(E)-5-Octadecene** is calculated using the formula: $\text{Density} = (\text{mass of sample} / \text{mass of water}) * \text{density of water at the experimental temperature}$.

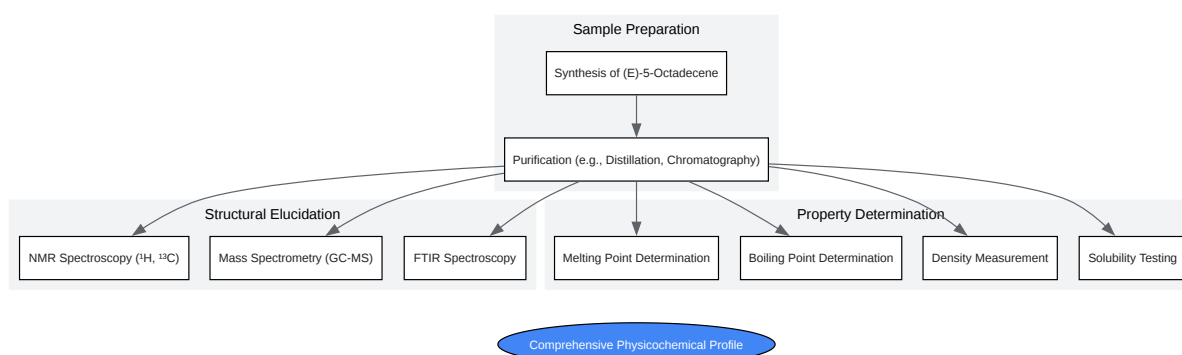
Solubility Determination

- Sample Preparation: A small, accurately weighed amount of **(E)-5-Octadecene** (e.g., 10 mg) is placed in a series of test tubes.
- Solvent Addition: A measured volume of a specific solvent (e.g., 1 mL of water, hexane, ethanol) is added to each test tube.

- Observation: The mixture is agitated and observed for dissolution at a controlled temperature. Solubility is qualitatively assessed as soluble, sparingly soluble, or insoluble. For quantitative analysis, the maximum mass of solute that dissolves in a given volume of solvent is determined.

Mandatory Visualizations

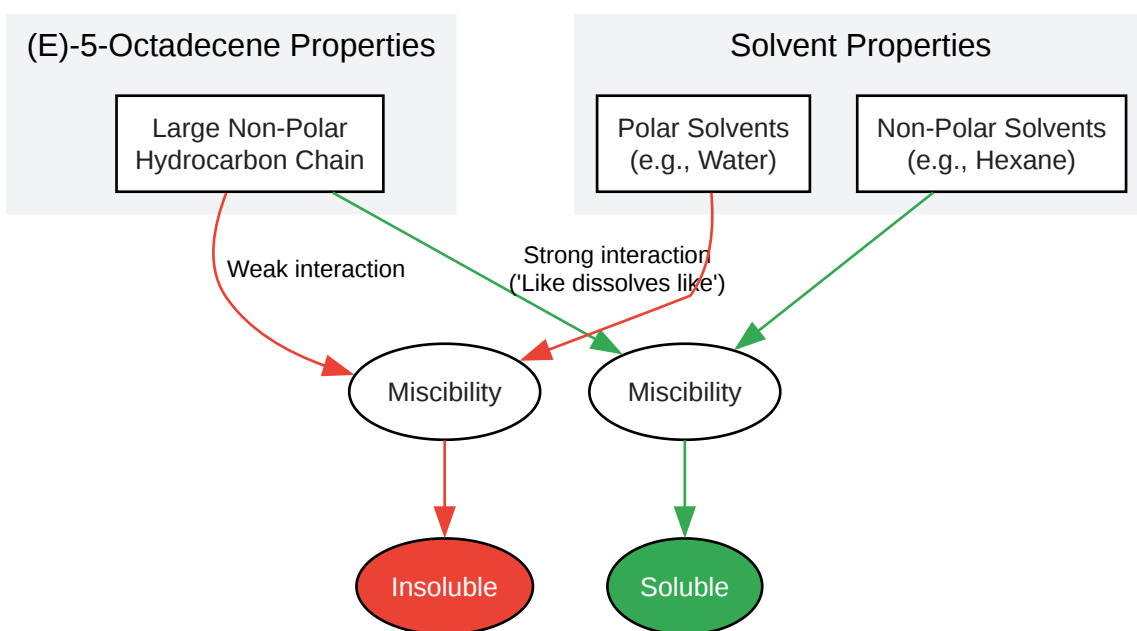
Physicochemical Characterization Workflow for (E)-5-Octadecene



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Caption: Workflow for the synthesis, purification, and physicochemical characterization of (E)-5-Octadecene.

Logical Relationship for Solubility



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Caption: Diagram illustrating the solubility principle for **(E)-5-Octadecene** in polar and non-polar solvents.

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